

N-Ethylbenzylamine: A Comprehensive Technical Guide to Hazards and Safety Precautions

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Compound of Interest

Compound Name: *N-Ethylbenzylamine*

Cat. No.: *B194571*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the hazards and necessary safety precautions associated with **N-Ethylbenzylamine**. The information is intended to support safe handling, storage, and use of this compound in research and development settings. All quantitative data has been summarized in structured tables for clarity and comparative analysis. Detailed experimental methodologies for key safety assessments are also provided, alongside logical diagrams to illustrate critical safety workflows.

Chemical and Physical Properties

N-Ethylbenzylamine is a colorless to pale yellow liquid with a characteristic amine-like odor.^[1] It is an organic compound that is generally miscible with common organic solvents and demonstrates mild basic properties.^[1]

Property	Value	Source
CAS Number	14321-27-8	[2][3]
Molecular Formula	C9H13N	[2][4]
Molecular Weight	135.21 g/mol	[4][5]
Density	0.909 g/mL at 25 °C	[3][5]
Boiling Point	191-194 °C	[3][5]
Flash Point	66.7 °C (152.1 °F) - closed cup	[2][5]
Vapor Pressure	0.5 ± 0.4 mmHg at 25°C	[2]
Water Solubility	Slightly soluble	[3]
logP (Octanol-Water Partition Coefficient)	1.82	[6]
Refractive Index	n _{20/D} 1.511	[3][5]

Hazard Identification and Classification

N-Ethylbenzylamine is classified as a corrosive and combustible liquid, posing significant health and safety risks if not handled properly.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage
Combustible Liquid	4	H227: Combustible liquid

Source:[1][4][5][7]

Signal Word: Danger[4][5]

Hazard Pictograms:

GHS05: Corrosion[5][8]

Toxicological Information

N-Ethylbenzylamine is considered to be a moderately toxic compound.[1] The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Acute Toxicity: While specific acute toxicity data for **N-Ethylbenzylamine** is not readily available, it is known to be harmful to aquatic organisms.[6] Ingestion can cause severe swelling and damage to delicate tissues, with a danger of perforation.[6] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[6]

Health Effects:

Exposure Route	Effect
Inhalation	May cause severe irritation of the respiratory tract with possible burns.[9]
Skin Contact	Causes severe skin burns.[1][6] Amines, as a class, can cause skin irritation and sensitization.[9]
Eye Contact	Causes serious eye damage and burns.[1][6]
Ingestion	Harmful if swallowed. Causes gastrointestinal tract burns.[9] Use of gastric lavage or emesis is contraindicated.[6]

Chronic Exposure: Chronic exposure may lead to effects similar to those of acute exposure.[9] There is currently no conclusive evidence linking **N-Ethylbenzylamine** to carcinogenic, mutagenic, or reproductive effects.[1][6]

Fire and Explosion Hazards

N-Ethylbenzylamine is a combustible liquid.[6][7] Containers may explode when heated.[6]

Flammability Data	Value
Flash Point	66.7 °C (152.1 °F) - closed cup[2][5]
Storage Class Code	8A - Combustible corrosive hazardous materials[5][8]

Suitable Extinguishing Media: In case of a fire, use carbon dioxide (CO₂), dry chemical, or foam for extinction.[6] A water spray can be used to cool fire-exposed containers.[9]

Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[6]

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **N-Ethylbenzylamine**.

Handling:

- Do not breathe mist, vapors, or spray.[6]
- Avoid contact with eyes, skin, and clothing.[6][9]
- Use only under a chemical fume hood.[6]
- Wear appropriate personal protective equipment (PPE).[1][6]
- Keep away from open flames, hot surfaces, and sources of ignition.[6]
- Ground and bond containers when transferring material.[9]
- Wash hands and any exposed skin thoroughly after handling.[6]

Storage:

- Store in a corrosives area.[6]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]
- Keep away from heat, sparks, and flame.[6]
- Store locked up.[6]

Incompatible Materials:

- Acids[6]
- Strong oxidizing agents[6][9]
- Acid anhydrides[6]
- Acid chlorides[6]
- Carbon dioxide (CO₂)[6]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment are essential to protect personnel from exposure.

Engineering Controls:

- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[6][9]
- Use adequate ventilation to keep airborne concentrations low, preferably a chemical fume hood.[6][9]

Personal Protective Equipment (PPE):

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [6][10]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile, neoprene) and clothing to prevent skin exposure.[6][9][10] A lab coat is mandatory.[10]
Respiratory Protection	If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6][9]

First-Aid and Emergency Procedures

Immediate medical attention is required in case of exposure.[6]

Exposure Scenario	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor/physician.[6]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician. Wash contaminated clothing before reuse.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.[6]
Ingestion	Rinse mouth. DO NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[6]

Spill Response: In the event of a spill, ensure adequate ventilation and remove all sources of ignition.[6] Evacuate personnel to a safe area.[11] Wear appropriate PPE.[11] Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[6][9] Do not flush into surface water or a sanitary sewer system.[6]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[6] Disposal must be in accordance with local, regional, and national hazardous waste regulations.[6]

Experimental Protocols

The following are summaries of standardized experimental protocols for determining key hazardous properties of chemicals like **N-Ethylbenzylamine**.

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to assess the acute oral toxicity of a substance without using death as the primary endpoint.[5][6]

Principle: Groups of animals of a single sex (usually female rats) are dosed in a stepwise procedure using fixed doses of 5, 50, 300, and 2000 mg/kg (or 5000 mg/kg in exceptional cases).[3][6] The initial dose is selected based on a sighting study to be a dose expected to produce signs of toxicity without mortality.[3][6] Subsequent dosing at higher or lower fixed doses depends on the observed effects.[3][6]

Methodology:

- Sighting Study: A single animal is dosed at a starting dose (typically 300 mg/kg if no prior information is available) to determine the appropriate starting dose for the main study.[5][6]
- Main Study: A group of five animals is dosed with the selected starting dose.[5]
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.[5]
- Dose Adjustment: Depending on the outcome (no effect, toxic signs, or mortality), further groups of animals may be dosed at higher or lower fixed doses until the dose causing evident toxicity or no more than one death is identified.[5][6]
- Classification: The substance is then classified for acute toxicity based on the Globally Harmonised System (GHS).[3]

Flash Point Determination by Pensky-Martens Closed Cup Tester (ASTM D93)

This standard test method is used to determine the flash point of petroleum products and other liquids.[4][12]

Principle: A brass test cup is filled with the test specimen and heated at a specified rate while being stirred.[4][13] An ignition source is periodically directed into the cup until a flash is

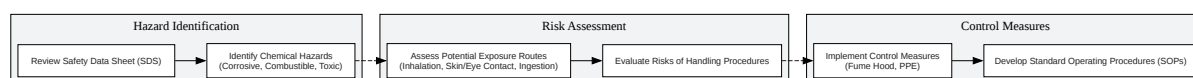
observed.[4] The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the specimen to ignite.[12]

Methodology (Procedure A for distillate fuels and homogeneous liquids):

- Apparatus: A manual or automated Pensky-Martens closed-cup apparatus is used.[12]
- Sample Preparation: The test cup is filled with the sample to the specified mark.
- Heating and Stirring: The sample is heated at a rate of 5 to 6°C/min while being stirred at 90 to 120 rpm.[7]
- Ignition Source Application: For an expected flash point of 110°C or below, the ignition source is applied when the temperature is $23 \pm 5^\circ\text{C}$ below the expected flash point, and then at every 1°C interval. For an expected flash point above 110°C, it is applied at every 2°C interval.[7]
- Flash Point Determination: The temperature at which a distinct flash is observed is recorded as the flash point.
- Barometric Pressure Correction: The observed flash point is corrected to the standard atmospheric pressure of 101.3 kPa.

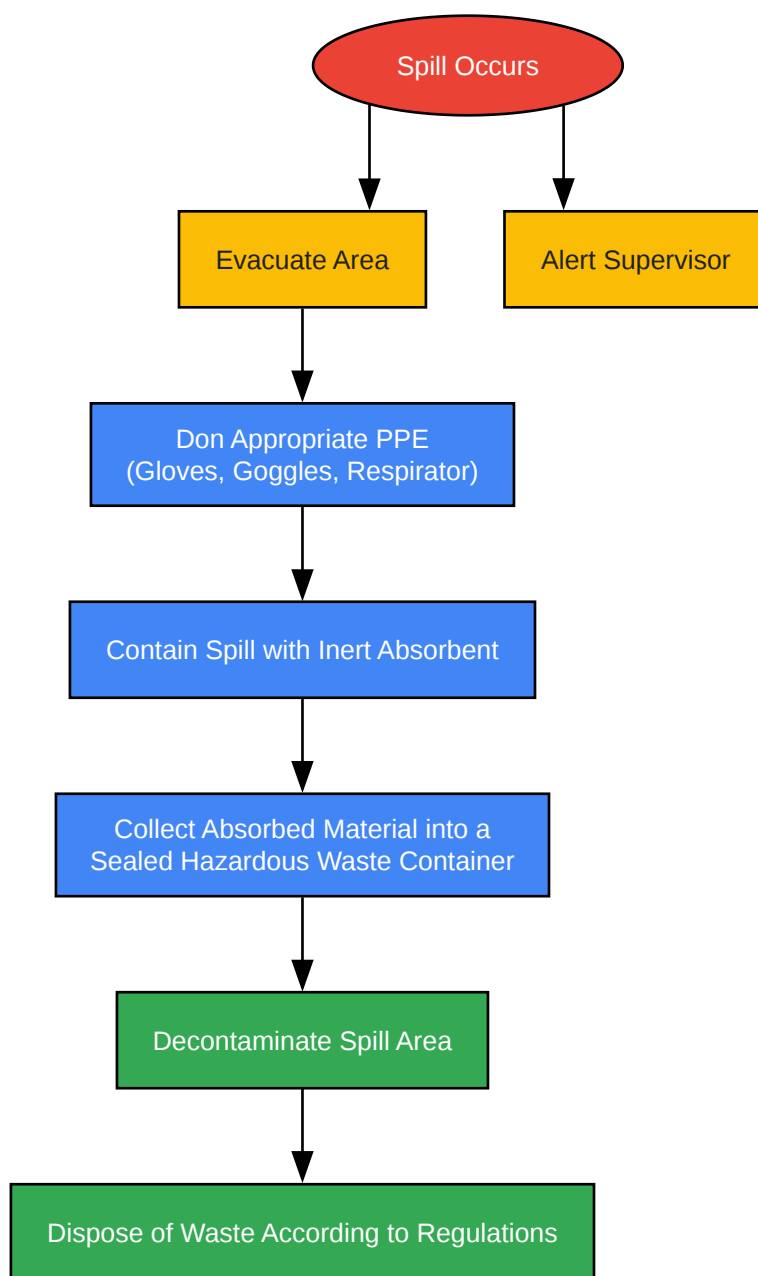
Visualized Workflows

The following diagrams illustrate key safety-related workflows for handling **N-Ethylbenzylamine**.



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Caption: Hazard Identification and Risk Assessment Workflow.



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Caption: **N-Ethylbenzylamine** Spill Response Procedure.

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